

A. hydrophila A. sobria siderophore production

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: amonabactin T

CAS No.: 120919-04-2

Cat. No.: S1819248

Get Quote

Comparison of Siderophore Production

The table below summarizes the key characteristics of siderophore production in *A. hydrophila* based on the reviewed studies. No comparable quantitative data for *A. sobria* was found in the search results.

Feature	Characteristics in <i>A. hydrophila</i>
Siderophore Type	Hydroxamate [1]
Maximum Production Time	~48 hours of incubation [1]
Key Regulatory Factor	AraC-like transcription factor (ORF02889) - deletion increases production [2]
Influence of Iron Limitation	Significant upregulation of siderophore systems and increased production under iron-restricted conditions [3]
Associated Virulence Factors	Increased protease, hemolysin, and lipase activity under iron limitation [3]

Experimental Data & Protocols

The data in the comparison table is supported by the following experimental findings and methodologies.

Quantitative Production Data

- **Source:** A 2006 study isolated *A. hydrophila* from the freshwater fish *Cyprinus carpio* [1].
- **Methodology:** The bacterium was cultured in a modified Fiss Minimal Medium with limited iron (0.5 μM). Siderophore quantity in the culture supernatant was measured at different time intervals using the Chrome Azurol S (CAS) assay and quantified against a standard curve of desferrioxamine mesylate (a hydroxamate siderophore) [1].
- **Key Finding:** Production was time-dependent, increasing gradually to a peak at **48 hours of incubation (25.6 $\mu\text{g}/\text{mL}$)** before declining thereafter [1].

Regulatory Mechanisms

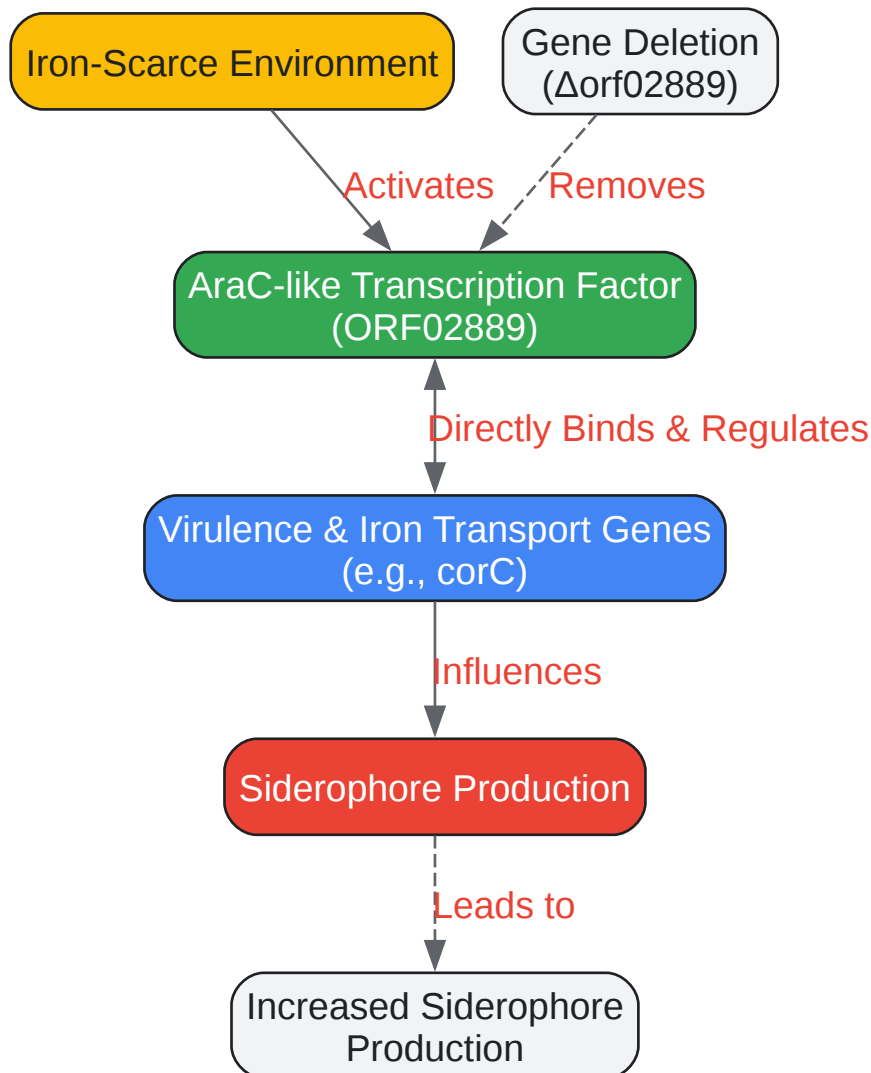
- **Source:** A 2023 study investigated an AraC-like transcription factor (ORF02889) in a virulent strain of *A. hydrophila* (LP-2) [2].
- **Methodology:** A gene deletion mutant ($\Delta\text{orf02889}$) was constructed. Siderophore production was assessed by spotting bacterial culture on CAS agar plates and measuring the diameter of the orange halo after incubation [2].
- **Key Finding:** Deletion of the *orf02889* gene **increased siderophore production**, indicating this transcription factor acts as a negative regulator of siderophore synthesis in this strain [2].

System-Level Response to Iron Limitation

- **Source:** A 2018 multi-omics study analyzed the response of *A. hydrophila* (strain NJ-35) to iron-limited conditions created by adding 200 μM of the iron chelator 2,2'-Dipyridyl (Bip) [3].
- **Methodology:** The study used RNA Sequencing (RNA-seq) and isobaric tags for relative and absolute quantification (iTRAQ) proteomics to compare gene and protein expression profiles under normal and iron-restricted media [3].
- **Key Findings:**
 - **Upregulated Systems:** Iron limitation led to the significant upregulation of genes and proteins involved in **iron ion transport** and **enterobactin synthesis** (a type of siderophore) [3].
 - **Enhanced Virulence:** This iron-starvation response was coupled with an increase in several virulence factors, including **protease activity, hemolytic activity, and lipase activity** [3].
 - **Increased Pathogenicity:** Artificial infection experiments confirmed that *A. hydrophila* cultured under iron-limited conditions caused **higher mortality** in fish models [3].

Siderophore Regulation in *A. hydrophila*

The following diagram illustrates the regulatory relationship between the AraC-like transcription factor and siderophore production in *A. hydrophila*, as revealed by the 2023 study [2].



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Characterization and Quantification of Siderophores Produced by... [scialert.net]

2. Unveiling a Virulence-Regulating Mechanism in Aeromonas... [pmc.ncbi.nlm.nih.gov]

3. Comparative transcriptomic and proteomic analyses reveal upregulated...

[bmcmicrobiol.biomedcentral.com]

To cite this document: Smolecule. [A. hydrophila A. sobria siderophore production]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1819248#a-hydrophila-a-sobria-siderophore-production]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com